

Application Notes: Remazol Dye Staining for Textile Fiber Analysis

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Compound of Interest

Compound Name: Remazol marine blue

Cat. No.: B13409264

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Introduction

Remazol dyes are a class of reactive dyes widely utilized in laboratory settings for the analysis and dyeing of various textile fibers.^[1] Chemically, they are characterized by the presence of a vinyl sulfone group ($-\text{SO}_2\text{-CH=CH}_2$) as the reactive component.^[2] This group allows the dye to form a stable, covalent bond with the hydroxyl groups of cellulosic fibers (like cotton, linen, viscose), the amino groups of protein fibers (like wool and silk), and synthetic fibers such as nylon under specific pH and temperature conditions.^{[1][2][3]} This covalent linkage results in excellent colorfastness, making Remazol dyes highly suitable for applications requiring durable and vibrant coloration.^[1] In a laboratory context, these dyes are invaluable for differential staining, fiber identification, and studying dyeing kinetics and mechanisms.

Principle of Staining

The staining mechanism of Remazol dyes is a nucleophilic addition reaction. For cellulosic fibers, the process is typically carried out in an alkaline medium. The alkali (e.g., sodium carbonate) activates the hydroxyl groups on the cellulose backbone, turning them into nucleophilic cellulosate ions. These ions then attack the electron-deficient double bond of the dye's vinyl sulfone group, forming a permanent ether linkage.^{[2][3]} For protein fibers like wool, the reaction occurs with amino groups under mildly acidic conditions and higher temperatures.^{[4][5]} The stability of the vinyl sulfone group in aqueous solution until activated by pH or heat makes them versatile for various application methods, including exhaust dyeing and pad-batch processes.^{[1][5]}

Data Presentation: Staining Parameters for Various Fibers

The following table summarizes the key quantitative parameters for Remazol dye staining on different textile fibers in a laboratory setting. These parameters can be optimized based on the specific Remazol dye, desired shade depth, and fiber characteristics.

Parameter	Cotton (Cellulosic)	Wool (Protein)	Silk (Protein)
Dye Concentration (% o.m.f.)*	0.5 - 4.0%	0.5 - 2.0%	0.5 - 2.0%
Liquor Ratio	10:1 to 50:1	10:1 to 40:1	10:1 to 40:1
Dyeing Temperature	40 - 60°C[6][7]	80 - 98°C[4]	40 - 60°C
pH	10.5 - 11.5 (Alkaline)	5.5 - 6.5 (Mildly Acidic)[4]	8.0 - 9.0 (Mildly Alkaline)
Auxiliary Chemicals	Sodium Sulphate (Electrolyte), Sodium Carbonate (Alkali)[7][8]	Acetic Acid (pH control), Levelling Agent (e.g., Albegal B)[4]	Sodium Bicarbonate (Mild Alkali)
Fixation Time	30 - 90 minutes	45 - 60 minutes at max temp[4]	30 - 60 minutes
Fixing Agent	Sodium Carbonate (Soda Ash) or Sodium Silicate[8]	Heat and pH control	Heat and mild alkali

% o.m.f. = on mass of fiber

Experimental Protocols

Protocol 1: Staining of Cotton Fibers with Remazol Dyes (Exhaust Method)

This protocol details a standard laboratory procedure for dyeing cotton fabric samples.

1. Materials and Reagents:

- Remazol Dye (e.g., Remazol Brilliant Blue R)
- Scoured and bleached cotton fabric
- Sodium Sulphate (Na_2SO_4), anhydrous
- Sodium Carbonate (Na_2CO_3), anhydrous (Soda Ash)[8]
- Non-ionic detergent
- Distilled water
- Laboratory dyeing machine or water bath with stirrer
- Beakers, graduated cylinders, and a pH meter

2. Preparation of Solutions:

- Dye Stock Solution (1% w/v): Dissolve 1.0 g of Remazol dye powder in 100 mL of distilled water.[9] Warm gently if necessary.
- Sodium Sulphate Solution (10% w/v): Dissolve 10 g of anhydrous Sodium Sulphate in 100 mL of distilled water.
- Sodium Carbonate Solution (10% w/v): Dissolve 10 g of anhydrous Sodium Carbonate in 100 mL of distilled water.[8]

3. Dyeing Procedure:

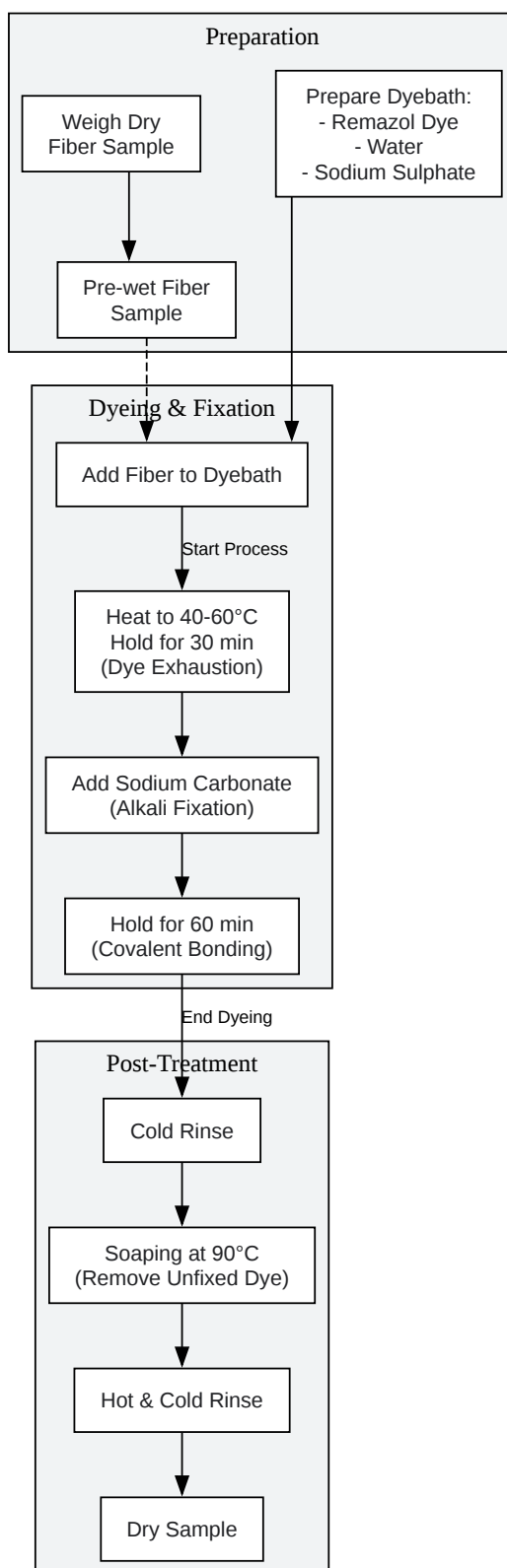
- Weigh a sample of dry cotton fabric (e.g., 5 grams).
- Pre-wet the fabric sample in distilled water for 15 minutes.
- Prepare the dyebath in a beaker or dyeing tube. For a 2% shade and a 20:1 liquor ratio, the total volume will be 100 mL.
 - Add 10 mL of the 1% dye stock solution.
 - Add the required amount of Sodium Sulphate (e.g., 20 g/L, so 20 mL of the 10% solution).

- Add distilled water to bring the volume to ~90 mL.
- Place the pre-wetted fabric sample into the dyebath.
- Raise the temperature of the dyebath to 60°C and maintain for 30 minutes, ensuring constant agitation.[\[7\]](#)
- After 30 minutes, add the required amount of Sodium Carbonate to achieve a concentration of 10-20 g/L (e.g., 10-20 mL of the 10% solution) to fix the dye.[\[8\]](#)
- Continue the dyeing process at 60°C for another 60 minutes.

4. Rinsing and Soaping:

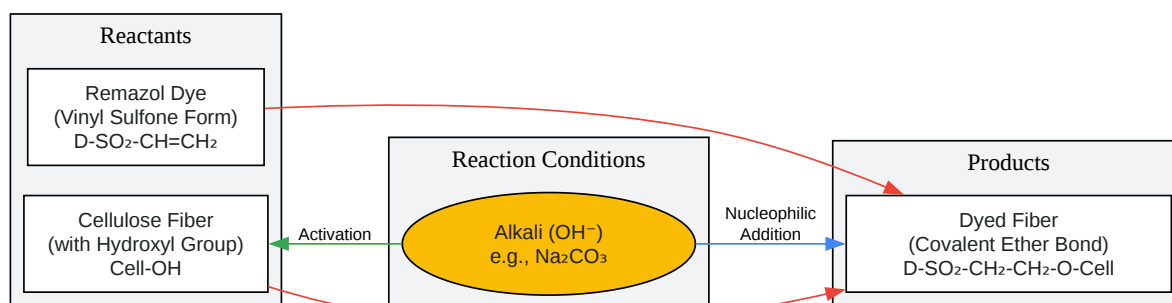
- After dyeing, remove the fabric sample and rinse thoroughly with cold running water until the water runs clear.[\[7\]](#)
- Prepare a soaping bath containing 2 g/L of a non-ionic detergent.[\[10\]](#)
- Wash the dyed fabric in the soaping bath at 90-95°C for 15 minutes to remove any unfixed or hydrolyzed dye.[\[10\]](#)
- Rinse the fabric again with hot water, followed by cold water.
- Squeeze out excess water and air-dry the sample.

Visualizations



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Caption: Experimental workflow for Remazol dye staining of cellulosic fibers.



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Caption: Chemical pathway of Remazol dye fixation on a cellulose fiber.

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